

Application Notes and Protocols for the Safe Handling of Promethium-145

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Compound of Interest

Compound Name: Promethium-145

CAS No.: 15706-44-2

Cat. No.: B1200467

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Introduction

Promethium-145 (Pm-145) is a radioactive isotope of the element promethium with a half-life of 17.7 years.[1] It decays primarily through electron capture to Neodymium-145, emitting a spectrum of low-energy X-rays and gamma photons.[1] Due to its radioactivity, the handling of Pm-145 requires stringent safety protocols to minimize radiation exposure to personnel and prevent environmental contamination. These application notes provide a comprehensive guide to the safe handling of **Promethium-145** in a laboratory setting, including detailed experimental protocols and safety procedures.

Radiological Data for Promethium-145

A thorough understanding of the radiological properties of **Promethium-145** is essential for developing a robust safety plan.

Property	Value	Reference
Half-life	17.7 years	[1]
Primary Decay Mode	Electron Capture	[1]
Decay Product	Neodymium-145 (Stable)	
Emitted Radiations	Auger electrons, X-rays, and low-energy gamma rays	
Mean Photon Energy	~39.6 keV	
Specific Gamma Ray Constant	0.089 R·cm ² /mCi·hr	
Annual Limit on Intake (ALI)	Oral: 400 µCi; Inhalation: 500 µCi (for oxides, hydroxides - Class W)	

Shielding Requirements

The primary radiation hazard from **Promethium-145** is exposure to low-energy X-rays and gamma photons. Additionally, the interaction of any emitted beta particles with high atomic number (high-Z) materials can produce secondary X-rays known as Bremsstrahlung. Therefore, a dual shielding approach is recommended.

Shielding Material	Purpose	Recommended Thickness
Low-Z Material (e.g., Plexiglas/Acrylic)	To shield any low-energy beta particles and minimize Bremsstrahlung production.	0.25 inches (6.35 mm)
High-Z Material (e.g., Lead)	To attenuate the primary X-rays, gamma rays, and any Bremsstrahlung produced.	See table below

Lead Shielding for **Promethium-145** Photon Emissions (~40 keV)

Shielding Thickness	Attenuation
Half-Value Layer (HVL)	~0.1 mm
Tenth-Value Layer (TVL)	~0.3 mm

A standard lead pig or lead bricks of 1-2 inches (2.5-5 cm) in thickness are more than sufficient for shielding typical laboratory quantities of **Promethium-145**.

Experimental Protocols

Adherence to the following protocols is mandatory for all personnel handling **Promethium-145**.

General Laboratory Safety Procedures

- **Designated Areas:** All work with **Promethium-145** must be conducted in a designated and properly labeled radioactive materials area.
- **Personal Protective Equipment (PPE):** At a minimum, a lab coat, safety glasses, and two pairs of disposable gloves must be worn at all times when handling **Promethium-145**.
- **Contamination Control:** Work surfaces should be covered with absorbent, plastic-backed paper. All equipment used for handling **Promethium-145** should be dedicated and clearly labeled.
- **No Eating or Drinking:** Eating, drinking, smoking, and the application of cosmetics are strictly prohibited in the designated radioactive materials area.
- **Dosimetry:** All personnel working with **Promethium-145** must wear appropriate dosimeters (e.g., whole-body and ring dosimeters) to monitor their radiation exposure.

Receipt and Storage of Promethium-145

- **Notification:** The Radiation Safety Officer (RSO) must be notified immediately upon receipt of any radioactive material.
- **Inspection:** The package should be visually inspected for any signs of damage or leakage.

- **Wipe Test:** A wipe test of the external package surface must be performed to check for removable contamination.
- **Opening:** The package should be opened in a designated area, preferably within a fume hood.
- **Storage:** The primary vial containing **Promethium-145** must be stored in a labeled, shielded container (e.g., lead pig). The storage location must be a secured area, such as a locked refrigerator or cabinet, and clearly marked with the universal radiation symbol and information about the isotope, activity, and date.

Handling and Experimental Procedures

- **Preparation:** Before starting any experiment, ensure that all necessary materials, including shielding, handling tools (tongs, forceps), and waste containers, are readily available.
- **Shielding:** Place the stock vial of **Promethium-145** in a shielded container on a tray lined with absorbent paper. Use portable shields to minimize exposure during manipulations.
- **Aliquoting:** When preparing dilutions or aliquots, work expeditiously to minimize exposure time. Use remote handling tools whenever possible.
- **Monitoring:** Use a survey meter (e.g., a pancake Geiger-Müller detector) to monitor for contamination on gloves, work surfaces, and equipment frequently during the procedure.
- **Post-Experiment Survey:** After completing the experiment, conduct a thorough survey of the work area, equipment, and yourself for any contamination.

Radioactive Waste Management

Due to its long half-life, **Promethium-145** waste cannot be decayed in storage and must be disposed of through a licensed radioactive waste vendor.

- **Segregation:** Radioactive waste must be segregated at the point of generation into the following categories:
 - **Dry Solid Waste:** Gloves, absorbent paper, plasticware, etc.

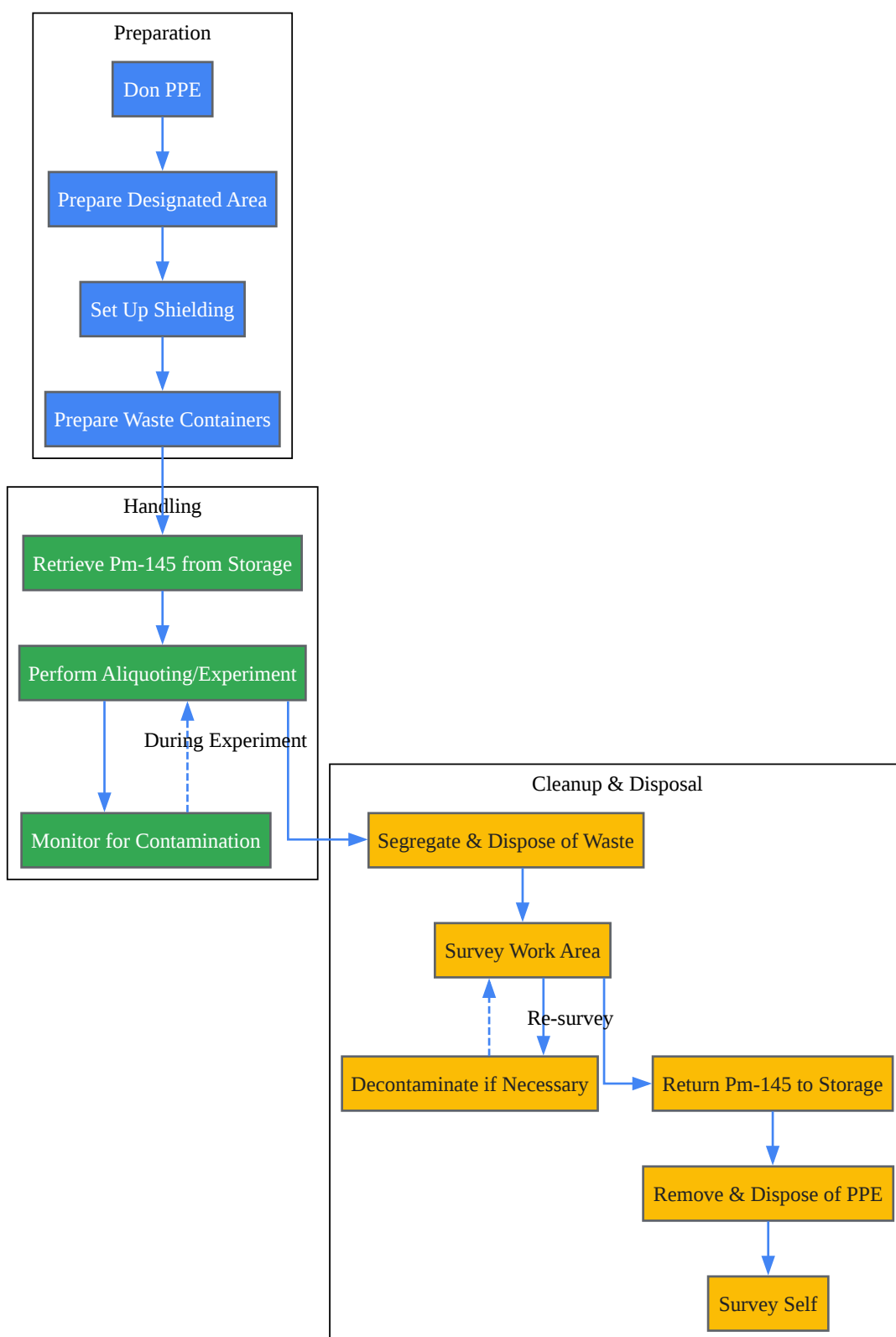
- Liquid Waste: Aqueous and organic solutions.
- Sharps Waste: Needles, syringes, Pasteur pipettes, etc.
- Containers: Use only approved, labeled containers for each waste stream. Containers for long-lived isotopes are typically color-coded (e.g., yellow) and must be clearly labeled with the isotope, activity, and date.[\[2\]](#)
- Shielding: Waste containers should be appropriately shielded to keep the external radiation levels as low as reasonably achievable (ALARA).
- Disposal Request: When a waste container is full, submit a radioactive waste pickup request to your institution's Radiation Safety Office.

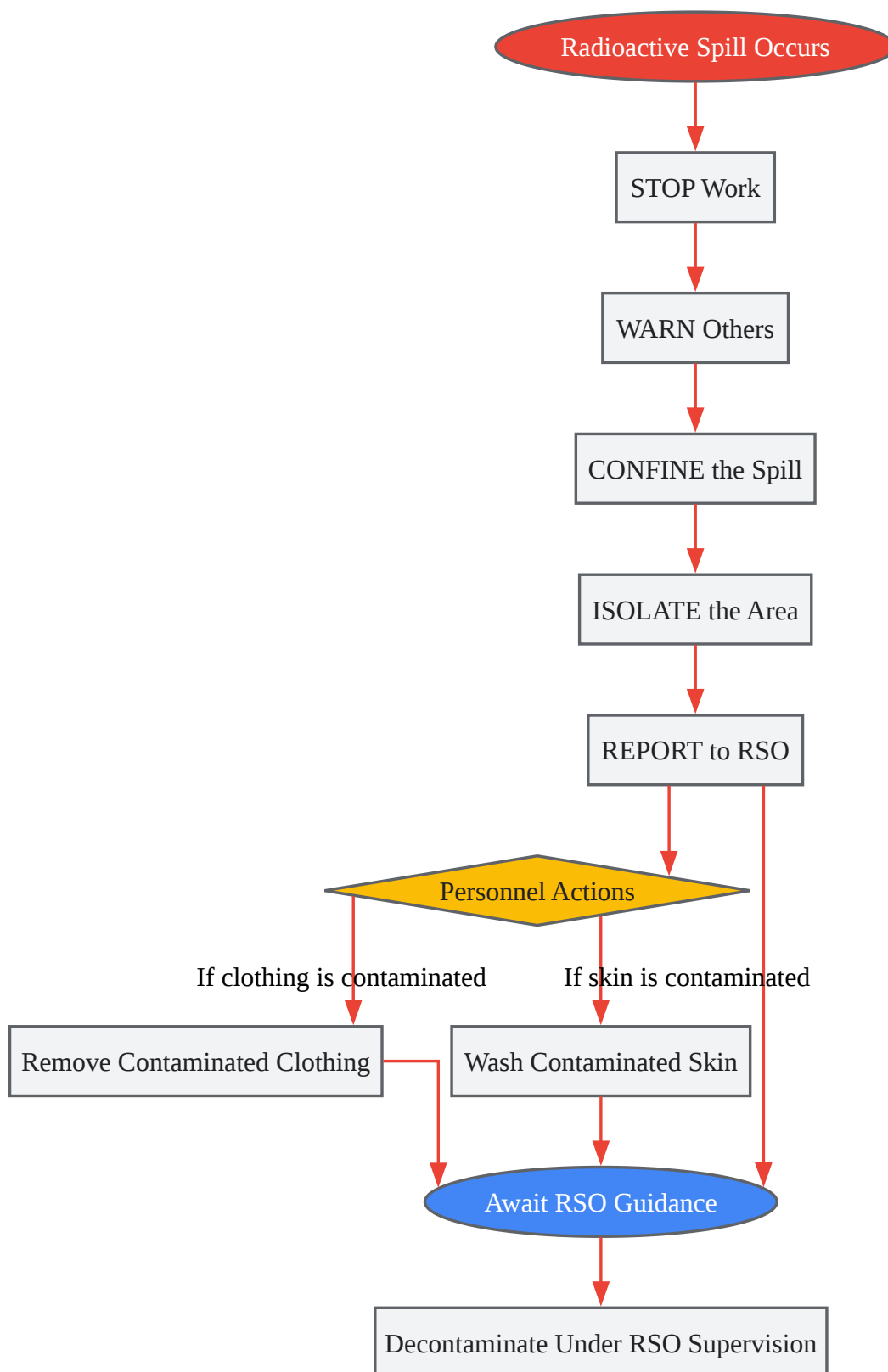
Emergency Procedures: Radioactive Spill

In the event of a radioactive spill, the following steps should be taken immediately:

- STOP: Stop all work.
- WARN: Notify all personnel in the immediate area of the spill.
- CONFINE: Cover the spill with absorbent paper to prevent its spread.
- ISOLATE: Secure the area and prevent entry.
- MINIMIZE EXPOSURE: Evacuate the immediate area, if necessary. Remove and bag any contaminated clothing.
- REPORT: Notify the Radiation Safety Officer immediately.
- DECONTAMINATE: Under the guidance of the RSO, decontaminate the affected area and personnel.

Visualizations





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References

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- 2. eCFR :: 10 CFR Part 20 -- Standards for Protection Against Radiation [ecfr.gov]
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